

# 1-(5-Pyrazolazo)-2-naphthol CAS number and molecular structure

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## Compound of Interest

Compound Name: 1-(5-Pyrazolazo)-2-naphthol

Cat. No.: B15179763

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## Technical Guide: Azo Dyes Based on 2-Naphthol

Disclaimer: This technical guide provides in-depth information on the well-characterized azo dye, 1-(2-Pyridylazo)-2-naphthol (PAN). The originally requested compound, "**1-(5-Pyrazolazo)-2-naphthol**," is not well-documented in publicly available scientific literature, and a specific CAS number or detailed experimental data could not be retrieved. PAN is presented here as a structurally related and representative compound for researchers, scientists, and drug development professionals interested in this class of molecules.

## Introduction to 1-(2-Pyridylazo)-2-naphthol (PAN)

1-(2-Pyridylazo)-2-naphthol, commonly known as PAN, is an organic compound belonging to the family of azo dyes. These compounds are characterized by the presence of a diazene functional group ( $-N=N-$ ) connecting two aromatic rings. PAN is a widely used chelating agent and colorimetric indicator in analytical chemistry due to its ability to form stable, colored complexes with various metal ions. Its distinct color change upon binding to metals makes it a valuable tool for spectrophotometric analysis.

## Molecular Structure and Chemical Identifiers

The molecular structure of 1-(2-Pyridylazo)-2-naphthol consists of a pyridine ring and a naphthol ring system linked by an azo bridge.

Table 1: Chemical Identifiers for 1-(2-Pyridylazo)-2-naphthol (PAN)

Identifier	Value
CAS Number	85-85-8[1][2][3][4][5][6][7]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> N <sub>3</sub> O[1][4][6][7]
Molecular Weight	249.27 g/mol [5][6][7]
IUPAC Name	1-(pyridin-2-yl diazenyl)naphthalen-2-ol[6]
Synonyms	PAN, PAN indicator

## Physicochemical Properties

PAN exhibits specific physical and chemical properties that are crucial for its applications.

Table 2: Physicochemical Data for 1-(2-Pyridylazo)-2-naphthol (PAN)

Property	Value
Melting Point	138-141 °C[7]
Appearance	Orange-colored solid
Solubility	Soluble in organic solvents like ethanol and methanol.
Absorption Maximum (in Ethanol)	461 – 465 nm[2]

## Synthesis of Azo Dyes: A General Protocol

The synthesis of 1-aryldiazo-2-naphthol compounds generally follows a two-step process involving diazotization of an aromatic amine followed by an azo coupling reaction with 2-naphthol. The following is a generalized experimental protocol for the synthesis of a related compound, 1-phenyldiazo-2-naphthol, which illustrates the fundamental reaction principles.

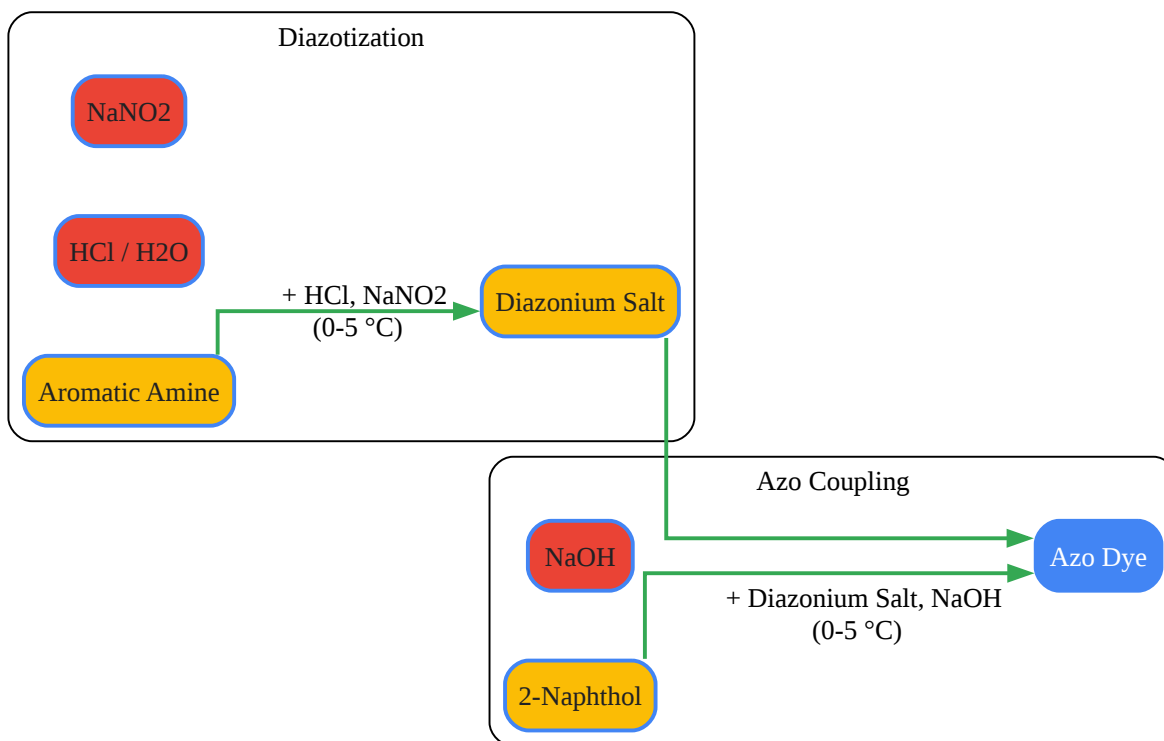
### Diazotization of Aniline

- Dissolve the aromatic amine (e.g., aniline) in a solution of concentrated hydrochloric acid and water.

- Cool the resulting solution to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) to the amine solution with constant stirring.
- Maintain the temperature below 5 °C throughout the addition to ensure the stability of the resulting diazonium salt.

## Azo Coupling with 2-Naphthol

- Prepare a solution of 2-naphthol in an aqueous sodium hydroxide solution.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution to the 2-naphthol solution with vigorous stirring.
- A colored precipitate of the azo dye will form.
- The product can then be collected by filtration, washed with water, and purified by recrystallization from a suitable solvent such as ethanol[8][9].



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### Synthesis of Azo Dyes Workflow

## Applications in Research and Drug Development

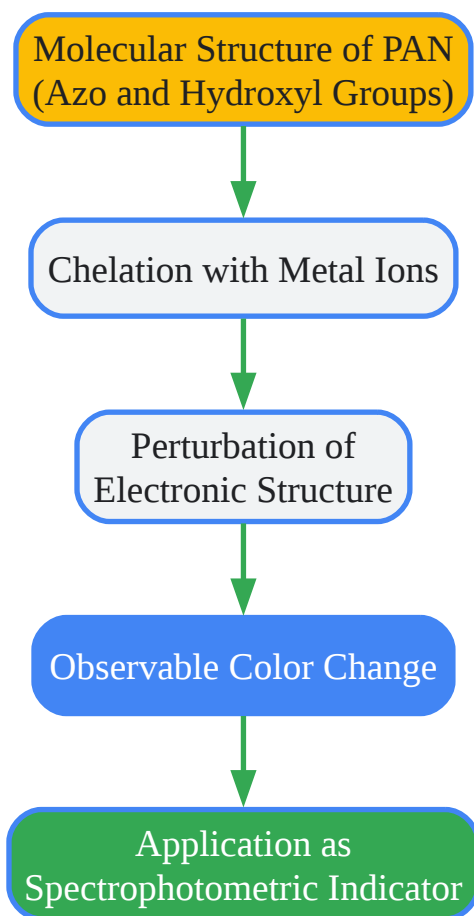
Azo compounds are a significant class of molecules with diverse applications.

- **Analytical Chemistry:** PAN is extensively used as a metal indicator in complexometric titrations and for the spectrophotometric determination of a wide range of metal ions[10].
- **Materials Science:** Azo dyes are integral in the manufacturing of pigments and dyes for various industries.

- **Pharmacology and Drug Development:** Certain azo compounds have been investigated for their potential biological activities, including antimicrobial and anticancer properties. The ability of compounds like PAN to chelate metal ions is also of interest in the study of metalloenzymes and the development of drugs that target metal-dependent biological processes.

## Logical Relationship of PAN's Functionality

The utility of PAN as a chelating agent and indicator is a direct consequence of its molecular structure. The azo group and the hydroxyl group on the naphthol ring create a binding site for metal ions. This interaction perturbs the electronic structure of the molecule, leading to a change in its light absorption properties, which is observed as a color change.



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Functional Logic of PAN as an Indicator

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